

In-Depth Spectroscopic Analysis of Floramannoside C: A Technical Guide

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Compound of Interest

Compound Name: *Floramannoside C*

CAS No.: 1403981-95-2

Cat. No.: B15575362

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Floramannoside C**, a flavonol glycoside isolated from the flowers of *Abelmoschus manihot*. The information presented herein is essential for the identification, characterization, and further investigation of this natural product for potential therapeutic applications. All data is sourced from the primary literature reporting its isolation and structure elucidation.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **Floramannoside C**, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Ultraviolet (UV) spectroscopy.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR data were recorded in DMSO- d_6 . Chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **Floramanoside C** (in DMSO- d_6)

Position	δ_{C} (ppm)	δ_{H} (ppm, mult., J in Hz)
Aglycone		
2	156.9	
3	133.5	
4	176.0	
5	161.0	
6	98.4	
7	164.2	6.20 (1H, d, J=2.0)
8	93.6	6.48 (1H, d, J=2.0)
9	156.4	
10	103.8	
1'	121.0	
2'	108.8	
3'	145.5	7.33 (2H, s)
4'	138.2	
5'	145.5	
6'	108.8	
Glucuronic Acid		
1''	101.1	5.47 (1H, d, J=7.5)
2''	73.8	3.45 (1H, dd, J=9.0, 7.5)
3''	76.0	3.48 (1H, t, J=9.0)
4''	71.5	3.38 (1H, t, J=9.0)
5''	75.6	4.15 (1H, d, J=9.5)
6''	170.1	

Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was used to determine the molecular formula of **Floramanoside C**.

Table 2: Mass Spectrometry Data for **Floramanoside C**

Technique	Ionization Mode	Observed m/z	Calculated m/z	Molecular Formula
HRESIMS	Negative	509.0570 [M-H] ⁻	509.0573	C ₂₁ H ₁₇ O ₁₅

UV-Visible Spectroscopic Data

The UV spectrum of **Floramanoside C** was recorded in methanol.

Table 3: UV-Visible Spectroscopic Data for **Floramanoside C**

Solvent	λ _{max} (nm)
Methanol	260, 350

Experimental Protocols

The following protocols are based on the methodologies described in the literature for the isolation and characterization of **Floramanoside C**.

Isolation of Floramanoside C

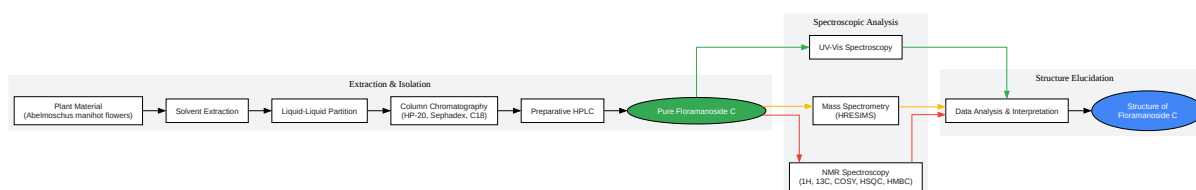
The dried flowers of *Abelmoschus manihot* were extracted with 80% aqueous acetone. The extract was then partitioned successively with ethyl acetate and n-butanol. The n-butanol fraction was subjected to column chromatography on Diaion HP-20, Sephadex LH-20, and reversed-phase C18 silica gel, followed by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Floramanoside C**.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra, as well as 2D NMR experiments (COSY, HSQC, and HMBC), were acquired on a Bruker AV-500 spectrometer. The sample was dissolved in DMSO- d_6 , and chemical shifts were referenced to the solvent signals.
- Mass Spectrometry: HRESIMS data was obtained on an Agilent 6210 TOF mass spectrometer using electrospray ionization in the negative ion mode.
- UV-Visible Spectroscopy: The UV spectrum was recorded on a Shimadzu UV-2401PC spectrophotometer using methanol as the solvent.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a natural product like **Floramanoside C**.



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Caption: Workflow for the isolation and spectroscopic characterization of **Floramanoside C**.

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